

Technical Support Center: 3,6-Dimethyl-2-pyridinamine

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Compound of Interest

Compound Name: 3,6-Dimethyl-2-pyridinamine

Cat. No.: B1296886

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This technical support center provides essential information for researchers, scientists, and drug development professionals on the safe handling, storage, and use of **3,6-Dimethyl-2-pyridinamine** (CAS: 823-61-0).

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **3,6-Dimethyl-2-pyridinamine**?

A1: **3,6-Dimethyl-2-pyridinamine** is harmful if swallowed and causes skin and serious eye irritation.^[1] It is crucial to handle this compound with appropriate personal protective equipment.

Q2: What is the recommended storage temperature for **3,6-Dimethyl-2-pyridinamine**?

A2: The recommended storage temperature is between 2-8°C.^[1] It should be stored in a tightly closed container in a dry, cool, and well-ventilated place.^{[2][3]}

Q3: What personal protective equipment (PPE) should be worn when handling this compound?

A3: When handling **3,6-Dimethyl-2-pyridinamine**, you should wear protective gloves, protective clothing, and eye/face protection.^[2] In case of inadequate ventilation, a suitable respirator should be used.^[4]

Q4: What should I do in case of accidental contact with the skin or eyes?

A4: In case of skin contact, immediately wash with plenty of water.[\[5\]](#) If skin irritation occurs, seek medical attention.[\[5\]](#) For eye contact, rinse cautiously with water for several minutes.[\[2\]](#)[\[5\]](#) Remove contact lenses if present and easy to do, and continue rinsing.[\[2\]](#)[\[5\]](#) Seek immediate medical advice.[\[5\]](#)

Q5: Is **3,6-Dimethyl-2-pyridinamine** flammable?

A5: While the solid itself is not classified as flammable, related compounds like 2,6-dimethylpyridine are flammable liquids.[\[6\]](#) Therefore, it is prudent to keep **3,6-Dimethyl-2-pyridinamine** away from heat, sparks, open flames, and other ignition sources.[\[4\]](#)

Quantitative Data Summary

The following tables summarize the key quantitative data for **3,6-Dimethyl-2-pyridinamine** and a closely related compound, 2,6-Dimethylpyridine, for reference.

Table 1: Physical and Chemical Properties

Property	Value for 3,6-Dimethyl-2-pyridinamine	Value for 2,6-Dimethylpyridine (for comparison)	Source
Molecular Formula	C7H10N2	C7H9N	[7]
Molecular Weight	122.17 g/mol	107.16 g/mol	[6]
Physical Form	Solid	Liquid	[1]
Melting Point	Not specified	-6 °C	
Boiling Point	Not specified	143 - 145 °C	
Density	Not specified	0.920 g/cm ³	[4]
Water Solubility	Not specified	400 g/L (20°C)	[4]

Table 2: Safety and Hazard Information

Hazard Statement	GHS Classification	Precautionary Codes	Source
Harmful if swallowed	H302	P264, P270, P301+P312, P330, P501	[1]
Causes skin irritation	H315	P264, P280, P302+P352, P332+P313, P362	[1]
Causes serious eye irritation	H319	P264, P280, P305+P351+P338, P337+P313	[1]
May cause respiratory irritation	H335	P261, P271, P304+P340, P312, P403+P233, P405	[1]

Troubleshooting Guide

This guide addresses potential issues that may arise during experiments involving **3,6-Dimethyl-2-pyridinamine**.

Issue 1: Inconsistent experimental results.

- Possible Cause: Purity of the compound may be compromised due to improper storage.
- Solution: Ensure the compound is stored at the recommended 2-8°C in a tightly sealed container to prevent degradation.[\[1\]](#) Consider re-purifying the compound if degradation is suspected.

Issue 2: Poor solubility in a reaction solvent.

- Possible Cause: The chosen solvent may not be appropriate for **3,6-Dimethyl-2-pyridinamine**.
- Solution: While specific solubility data is limited, related compounds show solubility in water. [\[4\]](#) For organic solvents, start with small-scale solubility tests with a range of polar and non-

polar solvents to determine the most suitable one for your reaction conditions.

Issue 3: Side reactions or unexpected product formation.

- Possible Cause: The amine group of **3,6-Dimethyl-2-pyridinamine** is nucleophilic and can participate in unintended reactions.
- Solution: Protect the amine group with a suitable protecting group if it is not the intended reactive site. Ensure all reactants and solvents are free from impurities that could catalyze side reactions.

Experimental Protocols

Protocol 1: General Procedure for Handling and Weighing

- Work in a well-ventilated area, preferably within a chemical fume hood.[8]
- Wear appropriate PPE, including safety goggles, lab coat, and chemical-resistant gloves.[2]
- Allow the container of **3,6-Dimethyl-2-pyridinamine** to equilibrate to room temperature before opening to prevent moisture condensation.
- Use a clean, dry spatula and weighing vessel.
- Transfer the desired amount of the solid compound carefully to avoid generating dust.
- Close the container tightly immediately after use and return it to the recommended storage at 2-8°C.[1]
- Clean any spills promptly and dispose of waste according to institutional and local regulations.

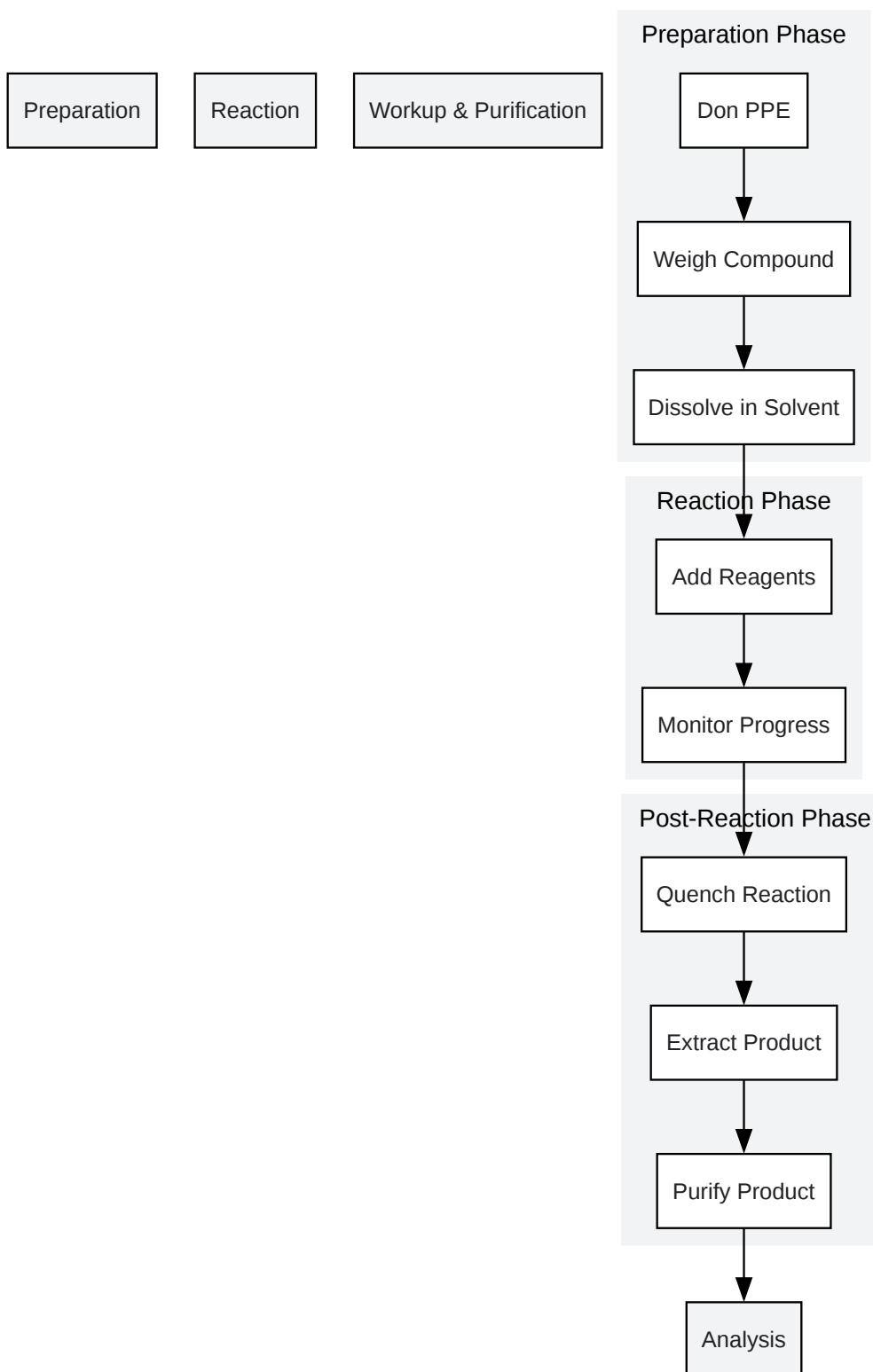
Protocol 2: General Procedure for a Reaction in Solution

- To a clean, dry reaction vessel under an inert atmosphere (e.g., nitrogen or argon), add the desired solvent.
- With stirring, add the weighed amount of **3,6-Dimethyl-2-pyridinamine**.

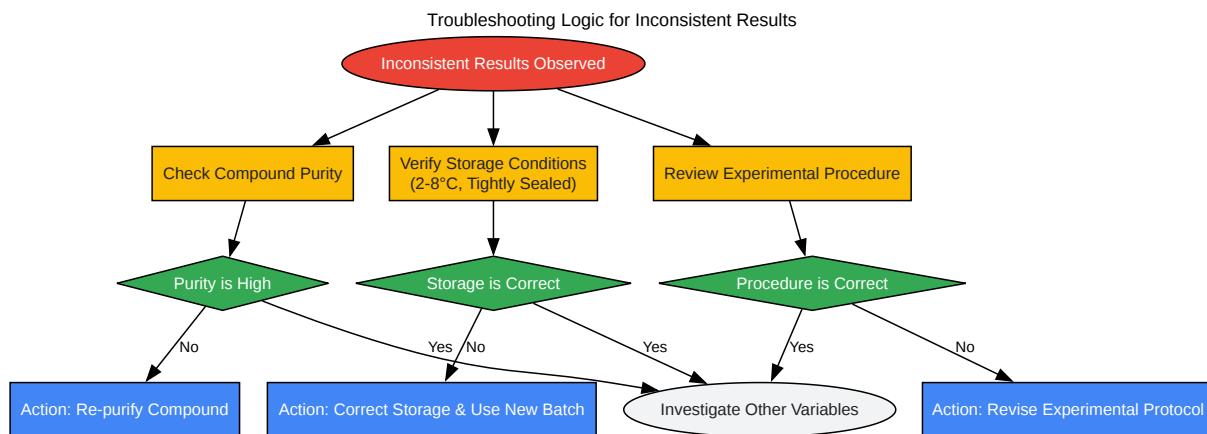
- Stir the mixture until the solid is completely dissolved. Gentle heating may be applied if necessary, but monitor for any signs of degradation.
- Once a homogenous solution is obtained, proceed with the addition of other reagents as required by your specific experimental protocol.
- Monitor the reaction progress using an appropriate analytical technique (e.g., TLC, LC-MS, GC-MS).
- Upon completion, follow a standard workup procedure to isolate and purify the desired product.

Visualizations

Experimental Workflow for 3,6-Dimethyl-2-pyridinamine

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Caption: A generalized experimental workflow for using **3,6-Dimethyl-2-pyridinamine** in a chemical reaction.



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Caption: A logical diagram for troubleshooting inconsistent experimental results with **3,6-Dimethyl-2-pyridinamine**.

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References

- 1. 3,6-Dimethyl-2-pyridinamine | 823-61-0 [sigmaaldrich.cn]
- 2. 3-AMINO-2,6-DIMETHYL PYRIDINE - Safety Data Sheet [chemicalbook.com]
- 3. echemi.com [echemi.com]

- 4. fishersci.com [fishersci.com]
- 5. fishersci.com [fishersci.com]
- 6. fishersci.com [fishersci.com]
- 7. chemscene.com [chemscene.com]
- 8. 2,6-Dimethyl-3-pyridinamine | CAS#:3430-33-9 | Chemsoc [chemsoc.com]
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